

# Mass Spectrometry of 1,3-Di-tert-butylbenzene: A Technical Guide

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## Compound of Interest

Compound Name: 1,3-Di-tert-butylbenzene

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This in-depth technical guide provides a comprehensive overview of the mass spectrometric analysis of **1,3-di-tert-butylbenzene**. It covers the fundamental fragmentation patterns observed under electron ionization, detailed experimental protocols for analysis, and quantitative data to support researchers in their analytical endeavors.

## Introduction to the Mass Spectrometry of Alkylbenzenes

Mass spectrometry is a powerful analytical technique used to determine the molecular weight and structure of chemical compounds. When analyzing alkylbenzenes such as **1,3-di-tert-butylbenzene**, electron ionization (EI) is a commonly employed method. This high-energy ionization technique induces characteristic fragmentation patterns that provide valuable structural information. The fragmentation of tert-butyl substituted benzenes is notably influenced by the stability of the resulting carbocations.

## Electron Ionization Mass Spectrum of 1,3-Di-tert-butylbenzene

The mass spectrum of **1,3-di-tert-butylbenzene** is characterized by a distinct pattern of ion fragments. The molecular ion and key fragments are summarized below.

## Quantitative Mass Spectral Data

The following table summarizes the prominent peaks in the electron ionization mass spectrum of **1,3-di-tert-butylbenzene**, with their corresponding mass-to-charge ratios ( $m/z$ ) and relative intensities.

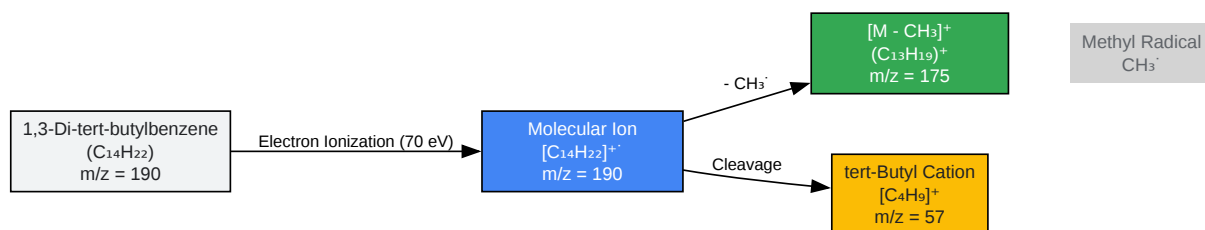
$m/z$	Relative Intensity (%)	Proposed Fragment Ion
190	17.42	$[M]^+$
175	99.99	$[M - CH_3]^+$
57	36.04	$[C_4H_9]^+$
176	15.10	$[M+1]^+$
80	5.25	$[C_6H_8]^+$

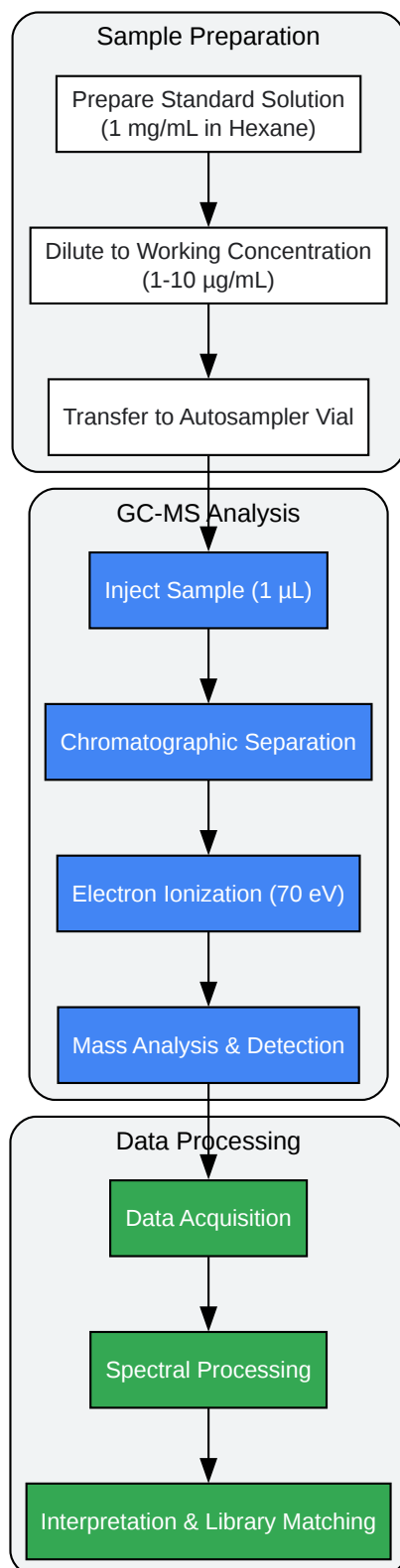
Data sourced from MassBank and PubChem.[\[1\]](#)[\[2\]](#)

## Fragmentation Pathway

The fragmentation of **1,3-di-tert-butylbenzene** under electron ionization primarily proceeds through the loss of a methyl radical to form a stable benzylic cation. This fragmentation pathway is a characteristic feature of tert-butyl substituted aromatic compounds.[\[3\]](#)

The logical flow of the primary fragmentation event is depicted in the following diagram:





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